

Technical Guide: Physicochemical Properties of High-Purity Isopropyl Mercaptan

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Compound of Interest

Compound Name: 2-Propanethiol

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling and melting points of high-purity isopropyl mercaptan (also known as **2-propanethiol**). It includes a summary of its physical properties, detailed experimental protocols for their determination, and a logical workflow for its synthesis and characterization.

Physicochemical Data Summary

Isopropyl mercaptan is a volatile, colorless liquid organosulfur compound with a characteristic strong and repulsive odor.^[1] The purity of the substance is a critical factor influencing its physical properties; impurities can lead to a depression of the melting point and a broadening of the boiling point range.^{[2][3][4]} High-purity grades, often exceeding 99%, are available and can be synthesized through various methods.^{[5][6]}

The boiling and melting points of high-purity isopropyl mercaptan are summarized below. The slight variations in reported values can be attributed to differences in experimental conditions, such as atmospheric pressure, and residual impurities.

Table 1: Boiling and Melting Points of Isopropyl Mercaptan

| Physical Property | Value (Temperature) | Notes |
|-------------------|-----------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------|
| Boiling Point | 51 - 60 °C (124 - 140 °F) | The boiling point is often cited as a range. Specific values include 51°C[7][8], 52.5°C[9], 52.6°C at 1013 hPa[10], and 57-60°C.[1][10][11] |
| Melting Point | -130.5 to -131 °C (-202.9 to -203.8 °F) | The melting point is consistently reported at approximately -131°C.[1][10][11][12] Values such as -130.5°C[9][10] and -130.7°C[13] are also documented. |

Experimental Protocols

Accurate determination of boiling and melting points is fundamental for substance identification and purity assessment.[3][4]

This method is suitable for crystalline solids and relies on slowly heating a small sample in a capillary tube.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Calibrated thermometer
- Sample of high-purity isopropyl mercaptan (frozen)

Procedure:

- Sample Preparation: Since isopropyl mercaptan is a liquid at room temperature, this determination must be performed on a frozen sample using a cryo-stage or a cold-block

melting point apparatus. A small amount of the liquid is introduced into a capillary tube and then flash-frozen.

- Loading the Capillary: The frozen sample should form a packed solid of 2-3 mm in height at the bottom of the sealed capillary tube.[\[14\]](#)
- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.[\[3\]](#) The thermometer should be positioned to accurately measure the temperature of the block.
- Heating: Heat the sample rapidly to about 15-20°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.[\[3\]](#)
- Observation and Measurement: Record the temperature at which the first droplet of liquid appears (T1) and the temperature at which the entire solid sample has turned into a clear liquid (T2).[\[4\]](#) The melting point range is reported as T1-T2. For a high-purity compound, this range should be narrow (0.5-1.0°C).[\[2\]](#)[\[4\]](#)

This micro-method is efficient for determining the boiling point of small quantities of liquid.[\[15\]](#)

Apparatus:

- Thiele tube
- Heat-resistant oil (e.g., mineral oil)
- Small-diameter test tube (Durham tube)
- Capillary tube (sealed at one end)
- Calibrated thermometer
- Bunsen burner or other heat source

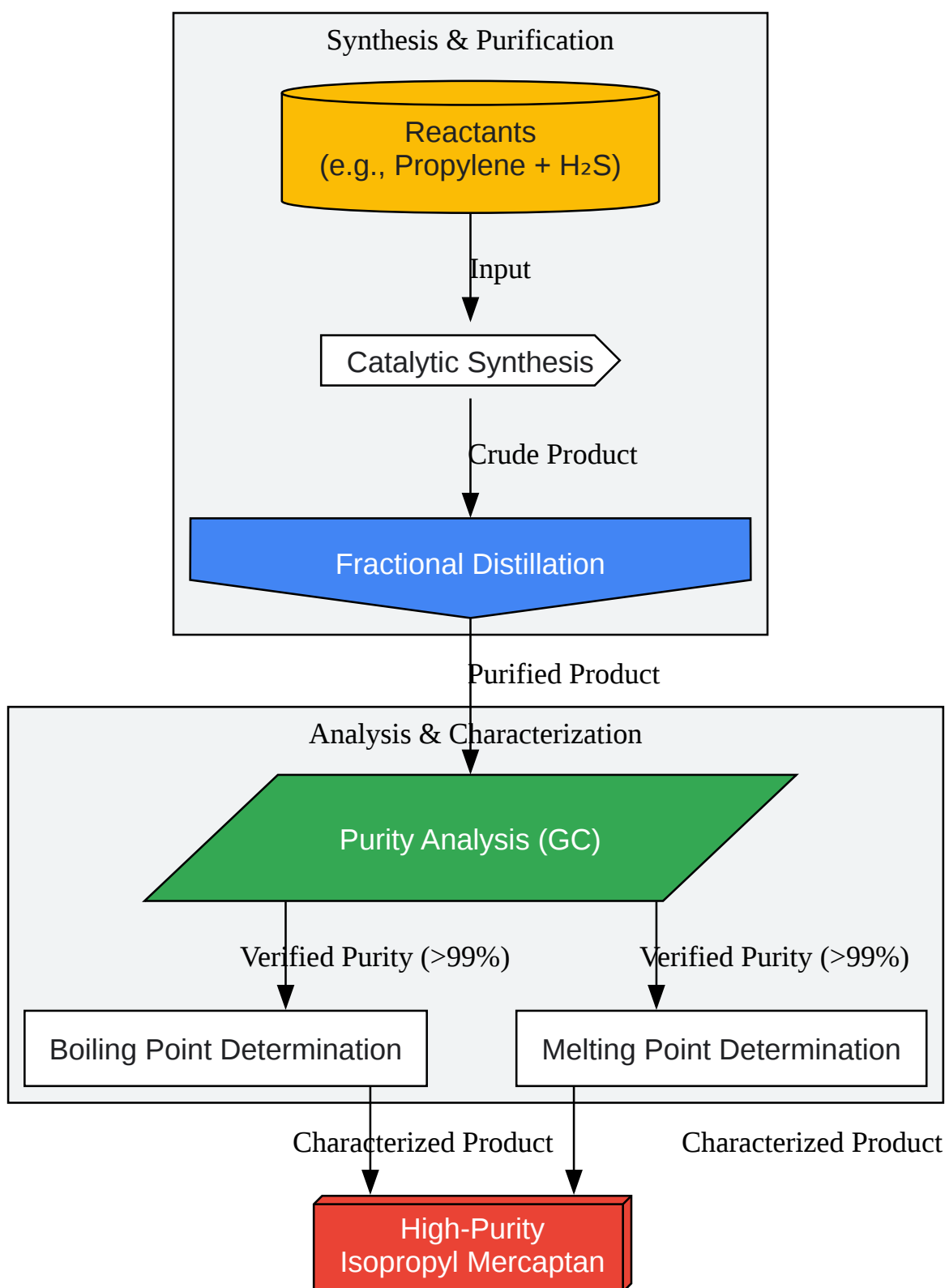
Procedure:

- Sample Preparation: Add approximately 0.5 mL of isopropyl mercaptan to the small test tube.[\[15\]](#)

- **Capillary Insertion:** Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.^[15]
- **Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer's bulb.
- **Heating:** Insert the assembly into the Thiele tube, which is filled with oil to just above the side-arm.^[15] Begin to gently heat the side-arm of the Thiele tube.^[15] The shape of the tube promotes convection currents, ensuring uniform heating.
- **Observation:** As the liquid heats, the air trapped in the capillary tube will expand and exit as bubbles. Continue heating until a continuous and vigorous stream of bubbles emerges from the capillary tip.^[15] This indicates the vapor pressure of the liquid has surpassed the external pressure.
- **Measurement:** Remove the heat source. The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.^[15] This occurs when the external pressure equals the vapor pressure of the liquid.

Visualization of Workflow

The following diagram illustrates a typical workflow for the synthesis and physicochemical characterization of high-purity isopropyl mercaptan.



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Caption: Workflow for Isopropyl Mercaptan Synthesis and Characterization.

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